

Ignitability of Bio-Based Composites Versus Traditional Fiberglass Composites: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *IGNITABILITY*

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A detailed comparison of the fire performance of bio-based composites and traditional fiberglass composites, supported by experimental data, reveals distinct differences in their **ignitability**, heat release, and smoke production characteristics. Generally, untreated bio-based composites tend to be more flammable than their fiberglass counterparts; however, the incorporation of fire retardants can significantly enhance their fire resistance.

Natural fiber-reinforced polymers, or bio-composites, are gaining traction as sustainable alternatives to traditional composites in various industries.^[1] However, their inherent flammability, primarily due to the organic nature of the natural fibers and polymer matrix, poses a significant challenge for their widespread adoption in applications with stringent fire safety requirements.^[2] Traditional fiberglass composites, while not entirely non-combustible, generally exhibit better inherent fire resistance due to the inorganic nature of the glass fibers.^[3] This guide provides a comprehensive comparison of the **ignitability** of these two classes of materials, drawing upon experimental data from key flammability tests.

Quantitative Comparison of Ignitability Parameters

The following table summarizes key flammability parameters obtained from cone calorimetry, Limiting Oxygen Index (LOI), and UL 94 vertical burn tests for various bio-based and fiberglass composites. It is important to note that direct comparisons should be made with caution, as the polymer matrix, fiber loading, and presence of fire retardants can significantly influence the results.

Composite Material	Test Method	Time to Ignition (s)	Peak Heat Release Rate (pHRR) (kW/m ²)	Total Heat Release (THR) (MJ/m ²)	Limiting Oxygen Index (LOI) (%)	UL 94 Rating	Reference
Bio-Based Composites							
Hemp Fiber Reinforced Polymer (HFRP)	Cone Calorimeter	Longer than GFRP	Higher than GFRP	239 - 252	-	-	[3][4]
Flax/Furane	Cone Calorimeter	98	441	53	-	-	[5]
PLA/Flax Fiber (Modified)	Cone Calorimeter	-	16% decrease vs. raw	-	26.1	V-2	[6]
Flax Fiber Reinforced Polymer (FFRP) + 30% APP	LOI & UL 94	-	-	-	30.3	V-0	[2]
Traditional Fiberglass							

Composites							
Glass Fiber Reinforced Polymer (GFRP)	Cone Calorimeter	-	Lower than HFRP	96.2	-	-	[4]
Glass/Epoxy	Cone Calorimeter	-	-	-	-	-	
Glass Fiber Reinforced Polymer (GFRP)	LOI	-	-	-	21	-	[2]

Experimental Protocols

Understanding the methodologies behind the data is crucial for accurate interpretation. The following are detailed descriptions of the key experiments cited.

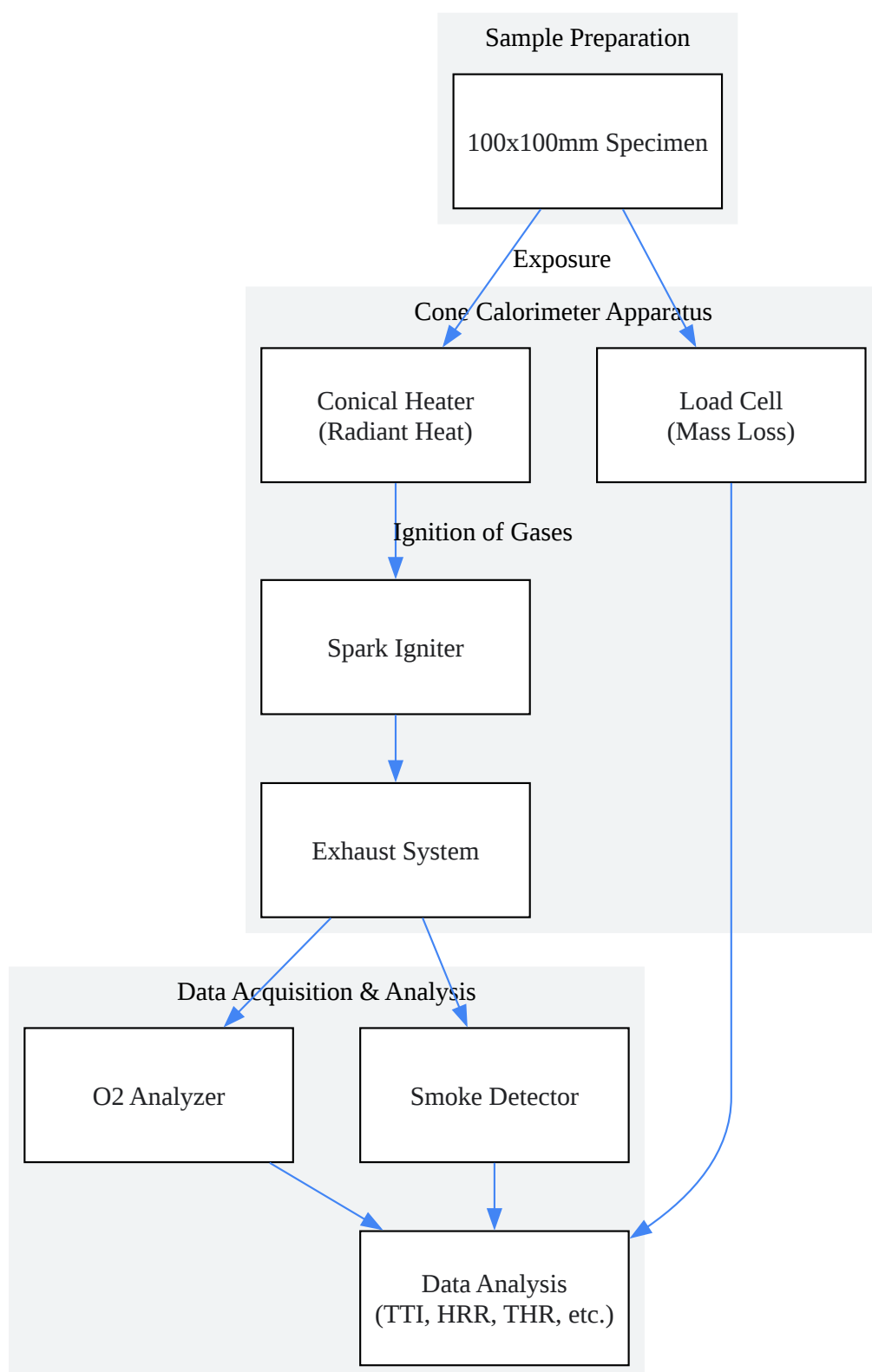
Cone Calorimetry (ASTM E1354 / ISO 5660)

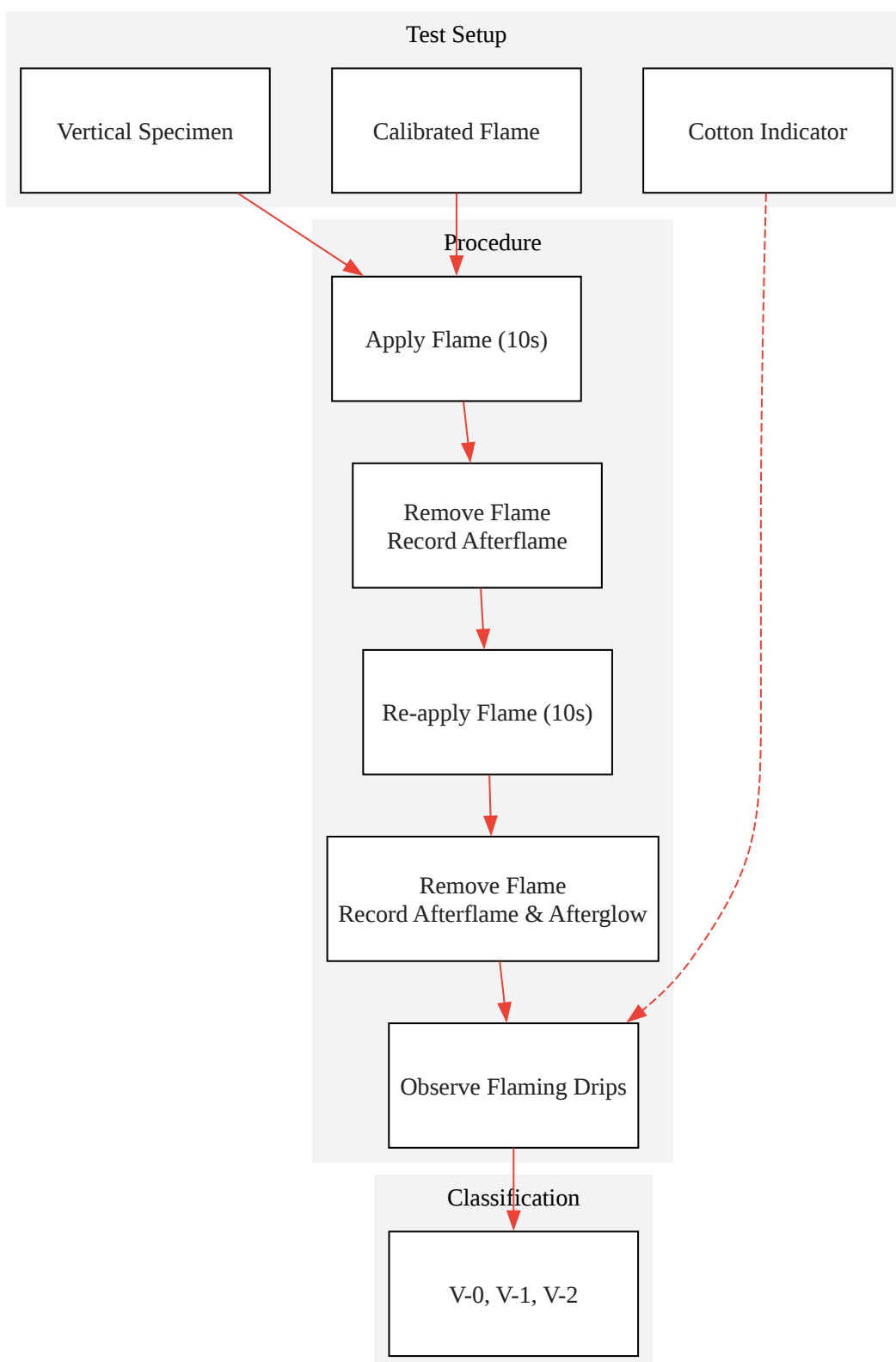
The cone calorimeter is one of the most effective bench-scale methods for quantifying the fire behavior of materials.[7] It measures parameters such as the time to ignition (TTI), heat release rate (HRR), peak heat release rate (pHRR), total heat release (THR), and smoke production rate.

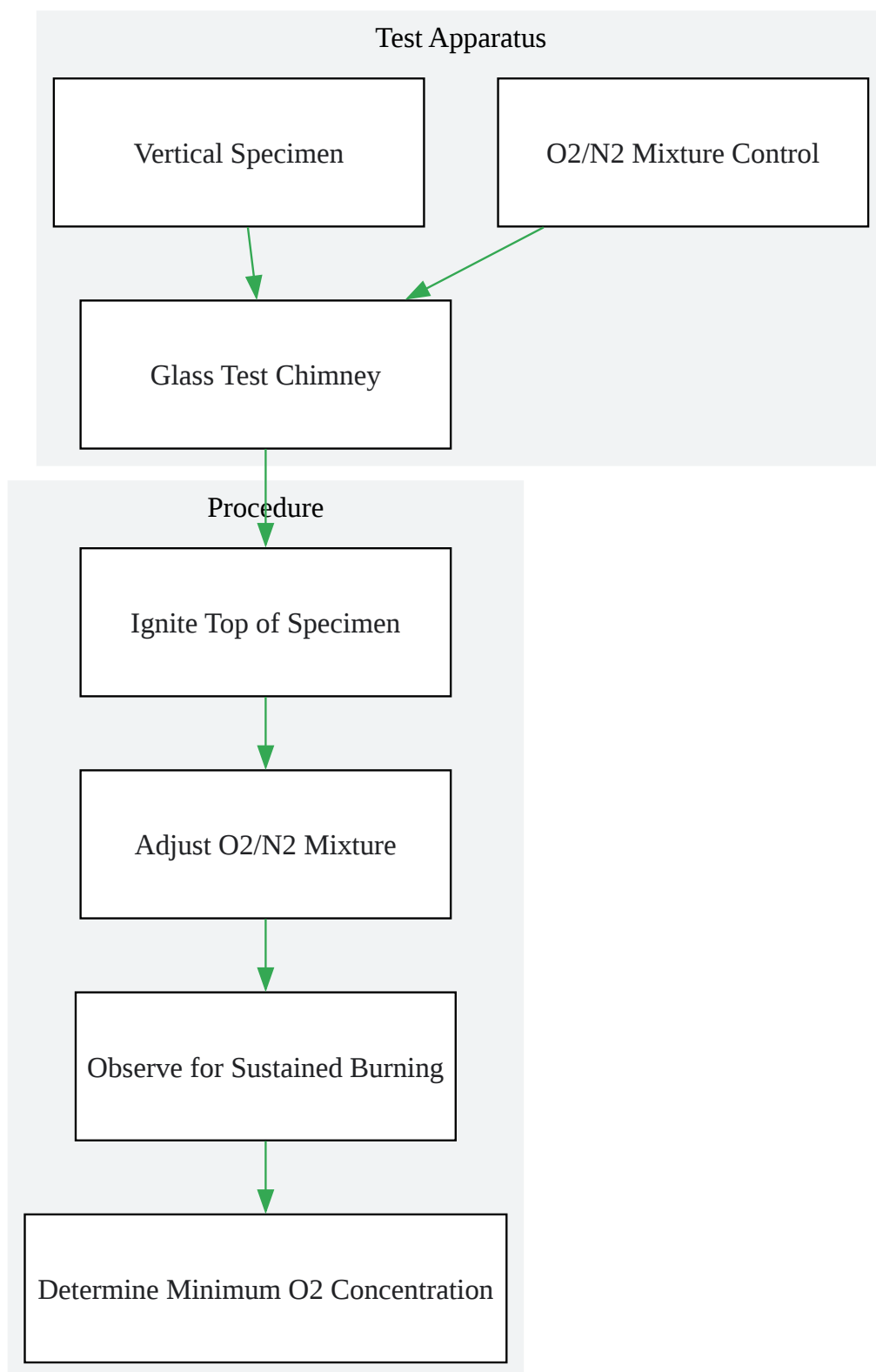
Methodology:

- A 100 mm x 100 mm specimen is exposed to a specific level of constant radiant heat from a conical heater.
- An external spark igniter is used to ignite the gases emitted from the decomposing sample.

- The oxygen concentration in the exhaust gas stream is continuously measured to calculate the heat release rate based on the principle of oxygen consumption.
- A load cell tracks the mass loss of the specimen throughout the test.
- Smoke production is measured by the attenuation of a laser beam passing through the exhaust duct.







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- To cite this document: BenchChem. [Ignitability of Bio-Based Composites Versus Traditional Fiberglass Composites: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175610#ignitability-of-bio-based-composites-versus-traditional-fiberglass-composites]

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